

Application Notes and Protocols for Negishi Cross-Coupling with 3-Iodopyridazine

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Compound of Interest

Compound Name: 3-Iodopyridazine

Cat. No.: B154842

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Introduction

The Negishi cross-coupling reaction is a powerful and versatile tool in organic synthesis for the formation of carbon-carbon bonds. It involves the reaction of an organozinc compound with an organic halide catalyzed by a nickel or palladium complex. This method is particularly valuable in medicinal chemistry and drug development due to its high functional group tolerance, allowing for the coupling of complex molecules without the need for extensive protecting group strategies.

Pyridazine and its derivatives are important scaffolds in numerous biologically active compounds, exhibiting a wide range of pharmacological activities. The functionalization of the pyridazine ring is therefore of significant interest. The Negishi coupling of **3-iodopyridazine** provides a direct and efficient route to introduce a variety of substituents at the 3-position of the pyridazine core, enabling the synthesis of diverse compound libraries for drug discovery. **3-Iodopyridazine** is an ideal substrate for this reaction due to the high reactivity of the carbon-iodine bond in the palladium-catalyzed cycle.

This document provides detailed application notes and experimental protocols for the Negishi cross-coupling reaction of **3-iodopyridazine** with various organozinc reagents.

Reaction Principle

The catalytic cycle of the Negishi cross-coupling reaction generally proceeds through three key steps:

- **Oxidative Addition:** The active Pd(0) catalyst oxidatively adds to the carbon-iodine bond of **3-iodopyridazine** to form a Pd(II) complex.
- **Transmetalation:** The organic group from the organozinc reagent is transferred to the palladium center, displacing the iodide.
- **Reductive Elimination:** The two organic groups on the palladium complex couple and are eliminated as the final product, regenerating the Pd(0) catalyst, which re-enters the catalytic cycle.

Data Presentation

The following tables summarize representative data for the Negishi cross-coupling of 3-halopyridazines with various arylzinc reagents. While specific data for **3-iodopyridazine** is limited in readily available literature, the conditions and yields are often comparable or improved compared to other 3-halopyridazines due to the higher reactivity of the C-I bond.

Table 1: Negishi Cross-Coupling of 3-Chloro-6-(butylthio)pyridazine with Arylzinc Reagents

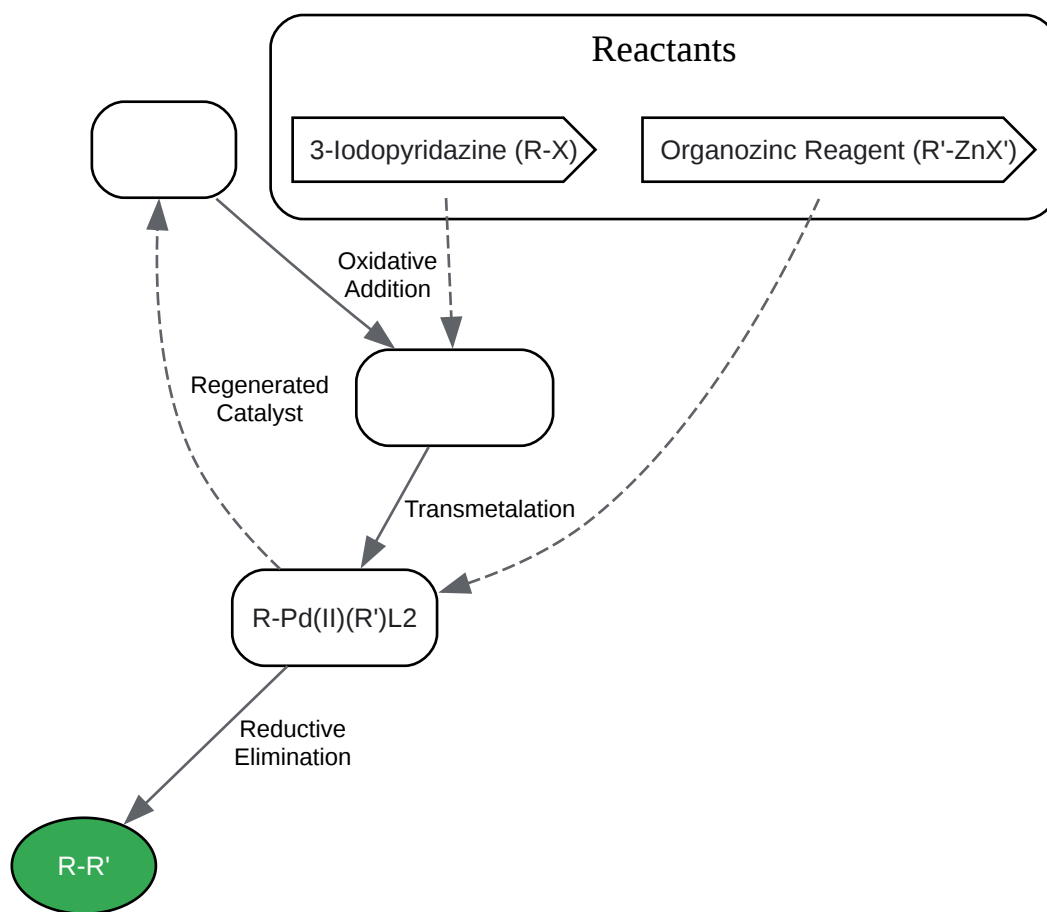
Entry	Arylzinc Reagent	Product	Yield (%)
1	Phenylzinc chloride	3-Phenyl-6-(butylthio)pyridazine	85
2	4-Methoxyphenylzinc chloride	3-(4-Methoxyphenyl)-6-(butylthio)pyridazine	90
3	4-Fluorophenylzinc chloride	3-(4-Fluorophenyl)-6-(butylthio)pyridazine	88
4	2-Thienylzinc chloride	3-(2-Thienyl)-6-(butylthio)pyridazine	75

Reaction Conditions: 3-Chloro-6-(butylthio)pyridazine (1.0 equiv), arylzinc chloride (1.5 equiv), Pd(OAc)₂ (5 mol%), SPhos (10 mol%), THF, 60 °C, 12 h.

Table 2: General Reaction Parameters for Negishi Coupling with Heteroaryl Halides

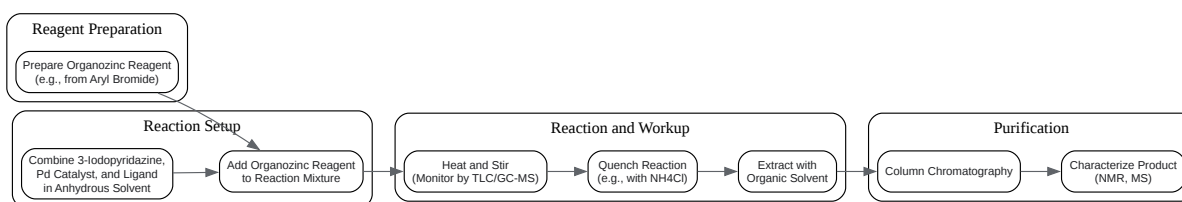
Parameter	Typical Range	Notes
Catalyst	Pd(OAc) ₂ , Pd ₂ (dba) ₃ , Pd(PPh ₃) ₄	Choice depends on substrate and ligand.
Ligand	SPhos, XPhos, P(t-Bu) ₃ , dppf	Bulky, electron-rich phosphine ligands are often effective.
Catalyst Loading	1-5 mol%	Higher loadings may be needed for challenging substrates.
Organozinc Reagent	1.1-2.0 equivalents	An excess is typically used to ensure complete consumption of the halide.
Solvent	THF, Dioxane, DMF, NMP	Anhydrous and degassed solvents are crucial.
Temperature	Room Temperature to 100 °C	Reaction temperature is optimized based on substrate reactivity.
Reaction Time	1-24 hours	Monitored by TLC or GC/MS for completion.

Mandatory Visualizations



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Caption: Catalytic cycle of the Negishi cross-coupling reaction.



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